

# handling and storage of Calcium alpha-ketoglutarate Monohydrate

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Calcium alpha-ketoglutarate Monohydrate

CAS No.: 402726-78-7

Cat. No.: S3465738

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## Chemical Identity and Properties

The table below summarizes the key identifying information and physical characteristics of **Calcium Alpha-Ketoglutarate Monohydrate** for quick reference.

Property	Specification
Systematic Name	Calcium alpha-ketoglutarate monohydrate
CAS Number	71686-01-6 (also reported as 402726-78-7 and 62648-72-0) [1] [2] [3]
Molecular Formula	$C_5H_6CaO_6$ [1] [4]
Molecular Weight	202.18 g/mol [1] [3]
Appearance	White to off-white crystalline powder [2]
Calcium Content	~21% - 26.3% [2]
Loss on Drying	≤ 5% [2]
Solubility in Water	~430,000 mg/L at 25°C (estimated); insoluble or slightly soluble in DMSO [1] [3]

## Handling, Storage, and Safety

For laboratory safety, adhere to the following guidelines derived from manufacturer Safety Data Sheets (SDS) [2].

- **Personal Protective Equipment (PPE):** Wear suitable protective clothing, safety glasses, and gloves to avoid contact with skin, eyes, and clothing [2].
- **Dust Control:** Avoid generating and breathing dust. Handle in a well-ventilated area, such as a fume hood [2].
- **Hygiene:** Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after use [2].
- **First Aid:**
  - **Inhalation:** Remove to fresh air. Seek medical attention if breathing is difficult [2].
  - **Skin Contact:** Wash immediately with plenty of water and soap. Launder contaminated clothing before reuse [2].
  - **Eye Contact:** Rinse cautiously with water for several minutes, removing contact lenses if possible. Get medical attention if irritation persists [2].
  - **Ingestion:** Never give anything by mouth to an unconscious person. Seek medical advice [2].
- **Storage Conditions:** Store in a **cool, dry, and ventilated area**, protected from sunlight [2]. Keep the container **tightly closed** to minimize air contact [1] [2].
  - **Temperature:** For long-term stability, store powder at **-20°C**. Once in solvent, store at **-80°C** [1].
- **Stability and Incompatibilities:** The compound is not considered a fire or explosion hazard. Store away from heat sources and incompatible materials like strong oxidizing agents [2].

## Experimental Protocol: Sustained-Release Ca-AKG in a Human Longevity Trial

The following protocol is adapted from the ABLE trial, a double-blind, placebo-controlled study investigating the effect of Ca-AKG on biological aging [5].

### Objective

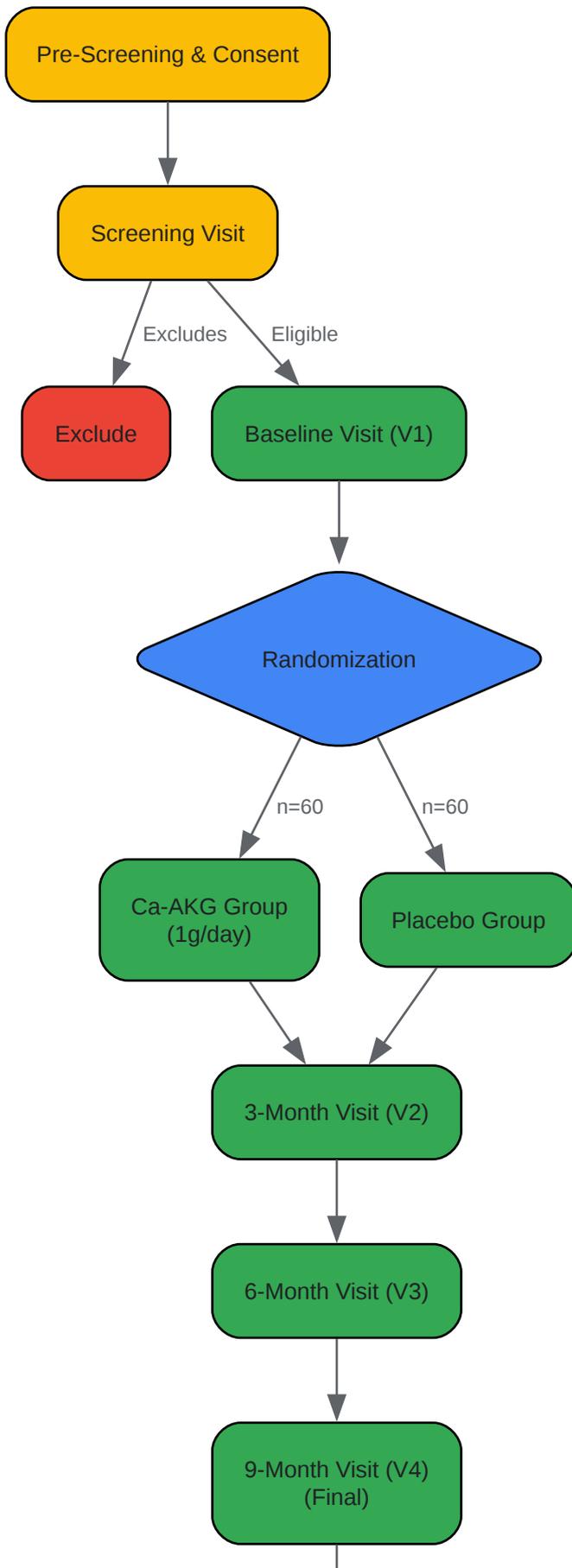
To determine whether 1 g/day of sustained-release Ca-AKG can reduce DNA methylation age (a biomarker of biological aging) in healthy middle-aged individuals over a 6-month intervention period, with a 3-month follow-up [5].

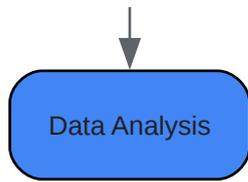
## Materials

- **Active Ingredient:** Sustained-release Ca-AKG tablets (e.g., from Ponce De Leon Health, USA) [5].
- **Placebo:** Identical-looking tablets containing inert excipients [5].
- **Participants:** 120 healthy individuals, aged 40-60, with a DNA methylation age greater than their chronological age [5].
- **Key Exclusion Criteria:** Any cardiovascular disease, type 1 or 2 diabetes, active cancer, severe kidney disease, and pregnancy [5].

## Methodology and Workflow

The diagram below outlines the experimental workflow from screening to final analysis.





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## Key Assessments and Data Collection

Data is collected at multiple time points (Baseline, 3, 6, and 9 months) to track changes [5].

Assessment Category	Specific Measures
Primary Outcome	Change in <b>DNA methylation age</b> (from baseline to 6 months) [5]
Blood & Saliva Analysis	Inflammatory markers, metabolic panel (triglycerides, HDL, glucose), liver profile, DNA methylation [5]
Physical Function	Handgrip strength, leg extension strength, cardio-pulmonary exercise test (CPET) [5]
Body Composition	Dual-energy X-ray absorptiometry (DXA) for bone density and body fat [5]
Cardiovascular Health	Carotid-femoral pulse wave velocity (arterial stiffness) [5]
Questionnaires	International Physical Activity Questionnaire (IPAQ), SF-36 (quality of life), Montreal Cognitive Assessment (MoCA) [5]

## Formulation Note

The ABLE trial uses a **sustained-release tablet formulation** of Ca-AKG. A key objective of such formulations is to provide a release rate of Ca-AKG that is no more than 90% of the release rate from immediate-release compositions, aiming to avoid blood concentration spikes and potentially increase

bioavailability [6]. These formulations often incorporate controlled-release matrices like Hydroxypropylmethylcellulose (HPMC) [6].

## Conclusion

Proper handling and storage of Ca-AKG, as outlined in this document, are fundamental to ensuring the integrity of research materials. The provided experimental protocol demonstrates a rigorous application of this compound in a human clinical trial setting, highlighting its potential as an intervention in geroscience research. Researchers are encouraged to consult the latest SDS for the most current safety information.

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**Address:** Ontario, CA 91761, United States

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